

# HO-PEG5-CH2COOH solubility and handling

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**Compound Focus:** HO-Peg5-CH2cooh

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## Chemical Profile of HO-PEG5-CH2COOH

**HO-PEG5-CH2COOH** is a heterobifunctional polyethylene glycol (PEG) derivative. Its key feature is a hydroxyl group at one terminus and a carboxylic acid at the other, making it a valuable tool for bioconjugation and as a building block in drug delivery systems [1] [2].

The table below summarizes its core chemical identity:

Property	Description
CAS Number	52026-48-9 [3] [4]
Synonyms	Hydroxy-PEG5-acetic acid; 17-Hydroxy-3,6,9,12,15-pentaoxaheptadecanoic acid [3]
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O <sub>8</sub> [3]
Molecular Weight	296.31 g/mol [3]
Structure	HO-CH <sub>2</sub> -CH <sub>2</sub> -O-CH <sub>2</sub> -CH <sub>2</sub> -O-CH <sub>2</sub> -CH <sub>2</sub> -O-CH <sub>2</sub> -CH <sub>2</sub> -O-CH <sub>2</sub> -CH <sub>2</sub> -O-CH <sub>2</sub> -COOH
Purity	≥95% [3]

## Physical Properties, Solubility & Handling

Understanding the physical characteristics and solubility of **HO-PEG5-CH2COOH** is crucial for experimental planning.

Property	Value / Condition	Notes
Physical Form	Colorless to light yellow liquid [1] / Solid powder [5]	Form may vary by supplier and batch.
Predicted pKa	3.39 ± 0.10 [6]	Important for reactions involving the carboxylic acid.
Predicted Density	1.182 ± 0.06 g/cm <sup>3</sup> [6]	
Predicted Boiling Point	444.5 ± 40.0 °C [6]	

**Solubility Data** The PEG spacer makes this compound highly hydrophilic and soluble in aqueous media [1]. It is also readily soluble in polar organic solvents.

- **DMSO:** ~100 mg/mL (~337.5 mM, based on MW 296.31) [5].
- **Water:** High solubility is expected due to the PEG chain [1].

### Storage and Handling

- **Storage Temperature:** For long-term stability, store the product at **-20°C** [3], **2-8°C** [1], or **-5°C** [3]. Keep the container sealed in a dry environment and avoid exposure to moisture [5] [3].
- **Shelf Life:** When stored at -20°C, the powder is typically stable for at least 3 years [5].
- **Safety Considerations:** This compound may be harmful if swallowed and may cause skin and eye irritation (H302, H315, H319) [4]. Always use appropriate personal protective equipment (PPE) and work in a well-ventilated setting.

## Applications in Drug Development

**HO-PEG5-CH2COOH** is primarily used in cutting-edge therapeutic strategies. Its primary application is as a component in the synthesis of **PROTACs (PROteolysis Targeting Chimeras)** [1]. In this role, the PEG

spacer increases the solubility and stability of the resulting complex in aqueous biological environments [1] [2]. The carboxylic acid and hydroxyl groups serve as connection points for linking a target protein ligand to an E3 ubiquitin ligase recruiter [1].

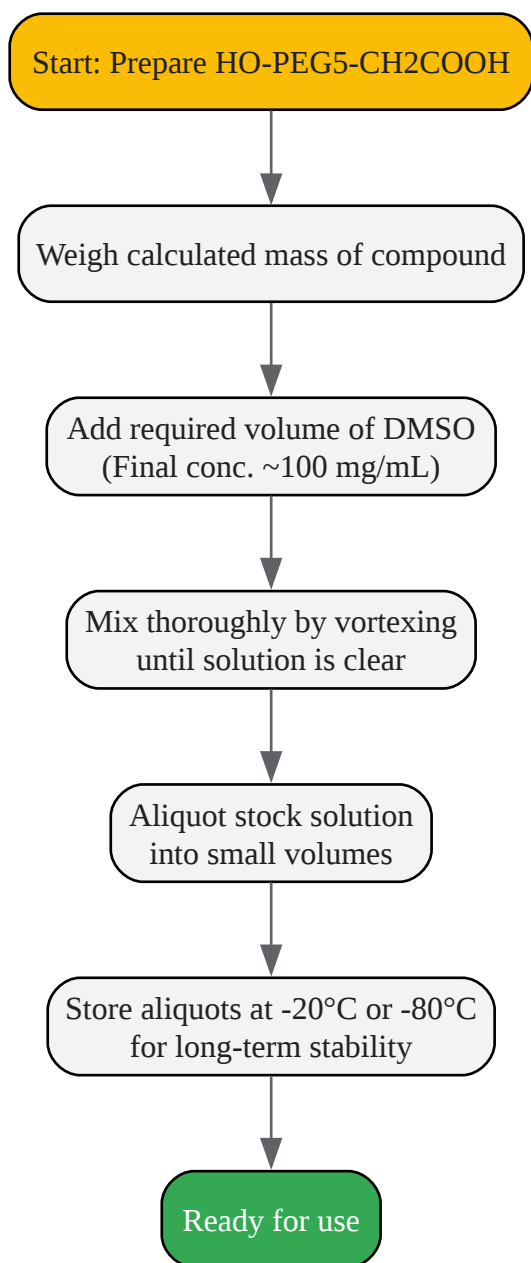
Beyond PROTACs, this reagent is applied in medical research, drug-release systems, nanotechnology, and new materials research [3].

## Experimental Protocols

Here are detailed methodologies for handling and conjugating **HO-PEG5-CH<sub>2</sub>COOH**.

### General Solubilization and Stock Solution Preparation

This protocol outlines how to prepare a standard stock solution in DMSO.



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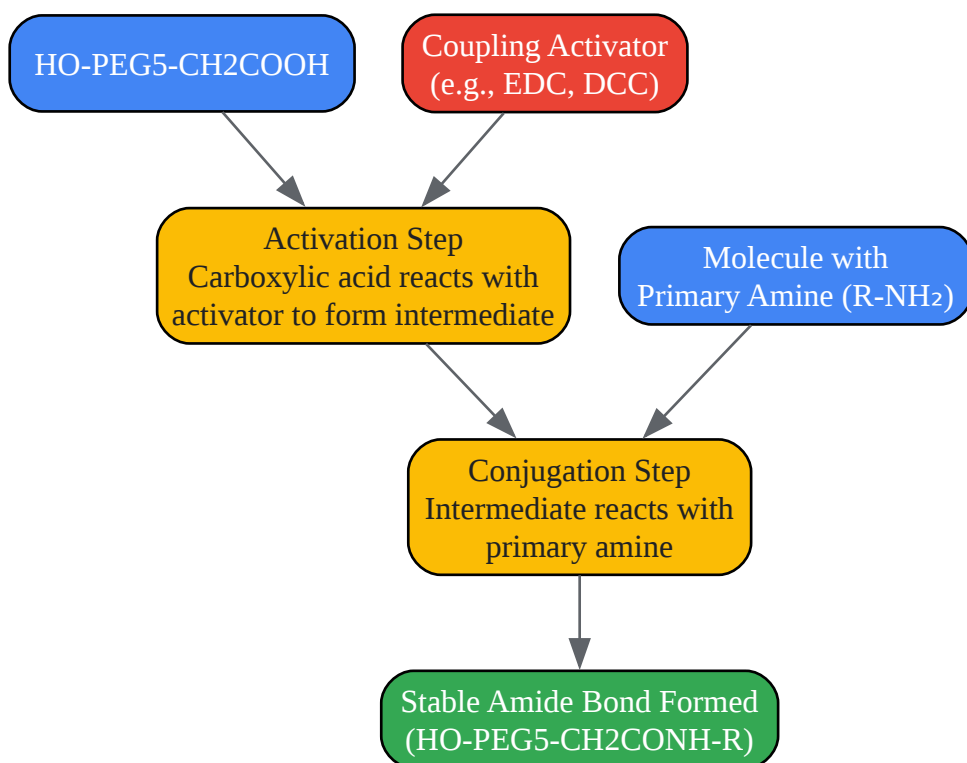
• **Procedure:**

- Calculate the mass of **HO-PEG5-CH2COOH** needed to achieve the desired concentration and volume. For example, to make 1 mL of a 100 mg/mL stock solution, weigh 100 mg of the compound.
- Transfer the compound to an appropriate vial.
- Add the calculated volume of anhydrous DMSO to the vial.
- Vortex the mixture vigorously or gently warm it until a clear solution is obtained.
- Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.

- Store the aliquots at **-20°C or -80°C**. Under these conditions, the stock solution is typically stable for 6 months to 1 year [7].

## Carboxylic Acid Activation and Amide Coupling

The terminal carboxylic acid can be activated to form an amide bond with primary amine groups. The following diagram illustrates this conjugation workflow.



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- **Reagents:**

- **HO-PEG5-CH2COOH**
- Molecule containing a primary amine (e.g., a protein, peptide, or small molecule)
- Coupling Activator: **EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)** or **DCC (Dicyclohexylcarbodiimide)** [1] [8]
- Solvent: Anhydrous DMSO or DMF

- **Procedure (Example using EDC):**

- Prepare a solution of **HO-PEG5-CH2COOH** in anhydrous DMSO or DMF.
- Add a molar equivalent (or a slight excess, e.g., 1.2 eq) of EDC to the PEG solution.
- Allow the activation reaction to proceed for 15-30 minutes at room temperature with gentle stirring.

- Add this activated PEG solution to a solution containing your amine molecule.
- Adjust the pH of the reaction mixture to ~7.0-8.5 if necessary to facilitate the amide bond formation.
- Allow the conjugation reaction to proceed for several hours or overnight at room temperature.
- Purify the final conjugate using dialysis, size-exclusion chromatography, or other appropriate techniques.

## Summary and Key Takeaways

**HO-PEG5-CH<sub>2</sub>COOH** (CAS 52026-48-9) is a versatile heterobifunctional reagent with a hydroxyl group and a terminal carboxylic acid, connected by a hydrophilic 5-unit PEG spacer [1] [2] [3]. Its key value lies in its ability to link two different molecules via stable amide bonds, while the PEG component enhances aqueous solubility—a critical feature for developing PROTACs and other bioconjugates [1].

For successful experimentation, remember to store the compound cold and dry, prepare stock solutions in DMSO, and use standard carbodiimide chemistry (EDC/DCC) for efficient conjugation to amine-containing molecules [1] [8] [5].

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